

Optimizing NCT-501 hydrochloride concentration for in vitro studies

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Compound of Interest

Compound Name: NCT 501 hydrochloride

Cat. No.: B1191966

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Technical Support Center: NCT-501 Hydrochloride Optimization

Status: Operational Subject: Optimization of NCT-501 Hydrochloride for In Vitro ALDH1A1

Inhibition Ticket ID: NCT-OPT-2024 Assigned Specialist: Senior Application Scientist

Executive Summary & Core Mechanism

NCT-501 hydrochloride is a potent, selective, and reversible inhibitor of Aldehyde Dehydrogenase 1A1 (ALDH1A1).^[1] Unlike non-specific ALDH inhibitors (e.g., DEAB), NCT-501 exhibits high selectivity for the 1A1 isoform over ALDH1B1, ALDH2, and ALDH3A1.

- Primary Target: hALDH1A1 (ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">

)[1][2]

- Mechanism: It binds to the substrate-binding pocket of ALDH1A1, preventing the oxidation of intracellular aldehydes (specifically Retinal into Retinoic Acid). This blockade disrupts Cancer Stem Cell (CSC) maintenance and sensitizes chemoresistant cells.

Mechanistic Pathway (Visualized)

The following diagram illustrates the specific intervention point of NCT-501 within the Retinoic Acid signaling pathway, a critical driver of stemness in ovarian and lung cancers.



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Figure 1: Mechanism of Action.[3] NCT-501 selectively inhibits ALDH1A1, severing the synthesis of Retinoic Acid and downstream transcription of stemness factors.

Reconstitution & Solubility Protocol (Critical)

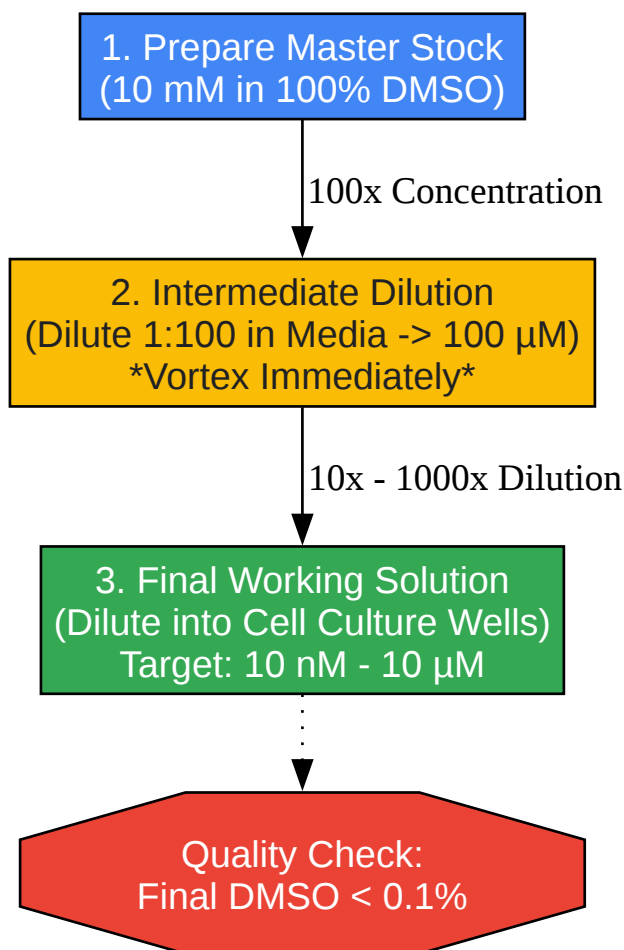
Warning: The hydrochloride salt form improves stability but does not confer water solubility. Attempting to dissolve NCT-501 HCl directly in aqueous media (water, PBS, or cell culture media) will result in immediate precipitation and experimental failure.

Validated Stock Preparation

- Solvent: Anhydrous DMSO (Dimethyl Sulfoxide).
- Solubility Limit:
in DMSO.
- Storage: Aliquot stock solutions (e.g., 10 mM) into light-tight tubes and store at
. Avoid repeated freeze-thaw cycles.

Step-by-Step Dilution Workflow

To treat cells without crashing the compound out of solution, follow this "Intermediate Dilution" method:



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Figure 2: Serial dilution strategy to prevent precipitation shock in aqueous media.

Dose Optimization Guide

The optimal concentration depends heavily on whether you are running a cell-free enzymatic assay or a functional cell-based assay.

Recommended Concentration Ranges

Assay Type	Recommended Range	"Sweet Spot"	Notes
Enzymatic Assay (Cell-Free)	1 nM -- 1 μ M	40 nM (ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">)	Direct inhibition. High selectivity observed at <100 nM.[3][4]
Cell Viability / Proliferation	10 nM -- 20 μ M	1 -- 10 μ M	Higher dose needed to penetrate cell membrane.
Sphere Formation (CSC)	10 nM -- 5 μ M	40 -- 80 nM	Highly sensitive. Doses >1 μ M may cause off-target toxicity.
Western Blot (Target Engagement)	1 μ M -- 20 μ M	5 -- 10 μ M	Needed to see shifts in downstream markers (e.g., reduced Survivin).

Scientist's Note: In functional assays (like spheroid formation), NCT-501 is effective at very low concentrations (40-80 nM) because it targets the specific stem-cell subpopulation. In bulk proliferation assays (MTT/CCK-8), you may not see a massive reduction in total cell number until you reach micromolar concentrations, because the bulk tumor cells (non-CSCs) are less dependent on ALDH1A1.

Troubleshooting & FAQs

Q1: I see a precipitate when adding the drug to my cell culture media.

Diagnosis: "Solubility Shock." You likely added high-concentration DMSO stock directly to a large volume of aqueous media. Solution:

- Use the Intermediate Dilution method (see Figure 2).
- Ensure your final DMSO concentration never exceeds 0.5% (v/v), as DMSO itself can be toxic or induce differentiation.
- Warm the media to

before adding the drug.

Q2: I treated my cells with 10 μ M NCT-501, but I see no reduction in cell viability.

Diagnosis: Target irrelevance or population masking. Solution:

- Check Expression: Does your cell line actually express ALDH1A1? Run a Western Blot or qPCR first. Many cell lines (e.g., certain breast cancer lines) rely on ALDH1A3, which NCT-501 does not inhibit.
- Wrong Readout: NCT-501 targets stemness. It may not kill the bulk population immediately. Try a Spheroid Formation Assay or Aldefluor™ Assay instead of a standard 24h MTT assay.

Q3: The compound efficacy decreases after 24 hours.

Diagnosis: Stability issues. Solution:

- NCT-501 contains an amide bond which can be subject to hydrolysis over long durations in complete media (containing FBS).
- Protocol Adjustment: Replenish the media containing fresh drug every 24--48 hours for long-term assays (like colony formation).

Q4: How do I validate that the drug is working inside the cell?

Diagnosis: Need for a pharmacodynamic marker. Solution:

- Direct: Measure ALDH enzymatic activity using an Aldefluor-based flow cytometry assay. You should see a shift (reduction) in the ALDH-positive population.

- Indirect: Measure downstream Retinoic Acid targets via qPCR. Look for downregulation of SOX2, NANOG, or OCT4.

References

- Discovery & Primary Characterization: Yang, S. M., et al. (2015).[4][5] "Discovery of NCT-501, a Potent and Selective Theophylline-Based Inhibitor of Aldehyde Dehydrogenase 1A1 (ALDH1A1)." Journal of Medicinal Chemistry, 58(15), 5967–5978.[6][5]
- Functional Application in Ovarian Cancer: Chefetz, I., et al. (2019). "A Pan-ALDH1A Inhibitor Induces Necroptosis in Ovarian Cancer Stem-like Cells." Cell Reports, 26(11), 3061-3075.
- Vendor Solubility Data (SelleckChem): NCT-501 Product Data Sheet. Confirms DMSO solubility and aqueous instability.[3][7]
- Vendor Solubility Data (Cayman Chemical): NCT-501 Hydrochloride Product Information.

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